

Validating PTP1B Inhibition: A Comparative Guide to TCS 401

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Compound of Interest

Compound Name: TCS 401

Cat. No.: B611262

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Protein Tyrosine Phosphatase 1B (PTP1B) has emerged as a critical negative regulator in insulin and leptin signaling pathways, making it a promising therapeutic target for type 2 diabetes, obesity, and certain cancers. Validating the efficacy and specificity of PTP1B inhibitors is a crucial step in the drug discovery pipeline. This guide provides a comprehensive overview of how to validate the inhibition of PTP1B by **TCS 401**, a selective inhibitor, and compares its performance with other known inhibitors, Ertiprotafib and Trodusquemine.

Data Presentation: Comparative Inhibitor Performance

The following tables summarize the quantitative data for **TCS 401** and its alternatives based on biochemical assays.

| Inhibitor | PTP1B Ki (μM) | PTP1B IC50 (μM) | Mechanism of Action |
|---------------|----------------------|----------------------------|--------------------------------|
| TCS 401 | 0.29[1] | Not explicitly found | Competitive |
| Ertiprotafib | Not explicitly found | 1.6 - 29 (assay dependent) | Not explicitly found |
| Trodusquemine | Not explicitly found | ~1[2] | Non-competitive, allosteric[2] |

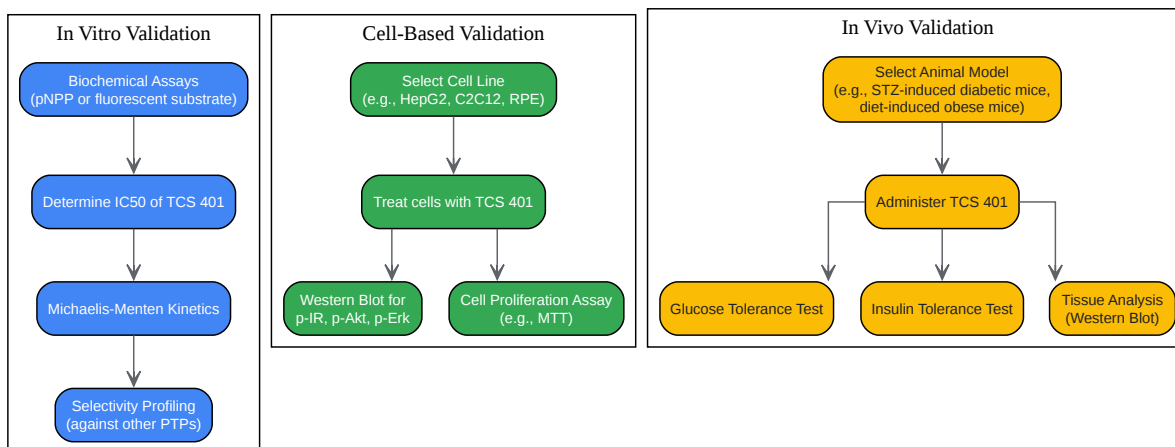
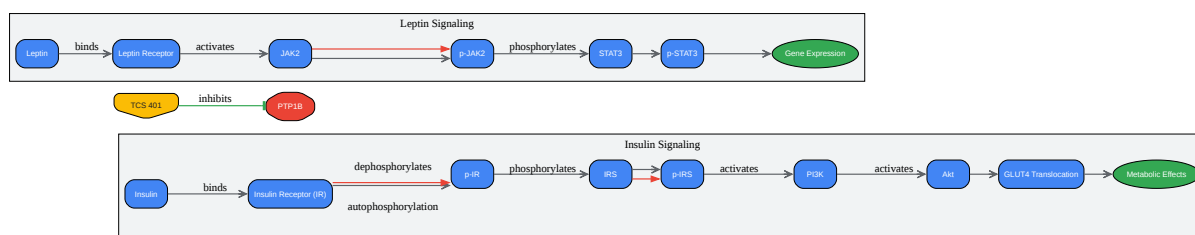
Table 1: Comparison of in vitro inhibition of PTP1B. This table highlights the inhibitory constant (Ki) and the half-maximal inhibitory concentration (IC50) of **TCS 401**, Ertiprotafib, and Trodusquemine against PTP1B.

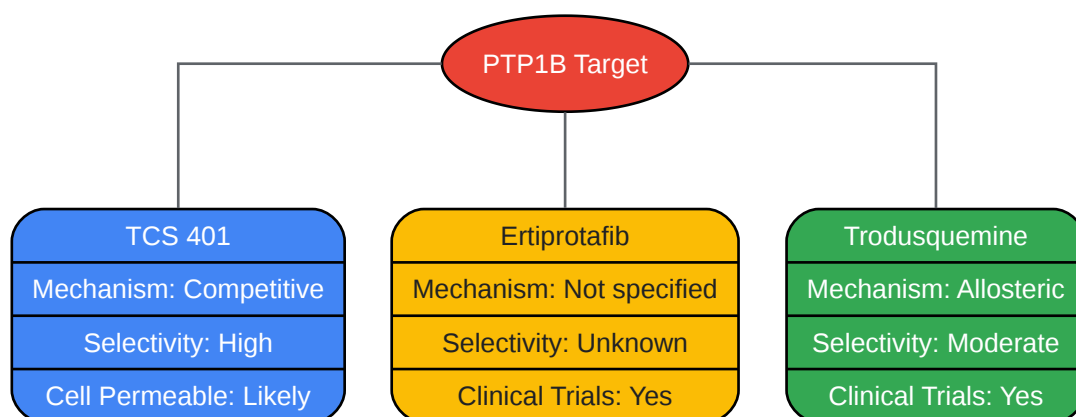
| Inhibitor | Selectivity over other PTPs |
|---------------|--|
| TCS 401 | Highly selective for PTP1B. Ki values for other phosphatases such as CD45, PTPβ, PTPε, SHP-1, PTPα, and LAR are significantly higher (59 μM to >2000 μM)[1]. |
| Ertiprotafib | Information not available in the provided search results. |
| Trodusquemine | Exhibits some selectivity for PTP1B over its closest homolog, TCPTP. |

Table 2: Selectivity profile of PTP1B inhibitors. This table outlines the selectivity of the inhibitors against other protein tyrosine phosphatases.

Mandatory Visualization

PTP1B Signaling Pathway





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References

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- 2. Suggestion of suitable animal models for in vivo studies of protein tyrosine phosphatase 1b (PTP1B) inhibitors using computational approaches - PubMed [pubmed.ncbi.nlm.nih.gov]
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